

# A Comprehensive Technical Guide to 1-Iodocyclohexene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Iodocyclohexene**

Cat. No.: **B092552**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical intermediates is paramount. **1-Iodocyclohexene**, a versatile organoiodine compound, serves as a significant building block in organic synthesis. This document provides an in-depth overview of its core properties, experimental protocols for its synthesis, and its photochemical behavior.

## Core Properties of 1-Iodocyclohexene

**1-Iodocyclohexene** is a halogenated cycloalkene with the chemical formula  $C_6H_9I$ .<sup>[1][2][3][4]</sup> Its molecular structure and properties make it a valuable reagent in various chemical transformations, including cross-coupling reactions and nucleophilic substitutions. A summary of its key quantitative data is presented below.

Property	Value
Molecular Formula	$C_6H_9I$ <sup>[1][2][3]</sup>
Molecular Weight	208.04 g/mol <sup>[1][2][3]</sup>
CAS Number	17497-53-9

## Experimental Protocol: Synthesis of 1-Iodocyclohexene

The following protocol details a common method for the synthesis of **1-iodocyclohexene**, adapted from established procedures. This synthesis involves the initial formation of a hydrazone from cyclohexanone, which is then converted to the final product.

#### Materials:

- Cyclohexanone
- Hydrazine hydrate
- Absolute methanol
- Iodine
- Base (e.g., triethylamine)
- Solvent for extraction (e.g., diethyl ether)
- Drying agent (e.g., anhydrous sodium sulfate)

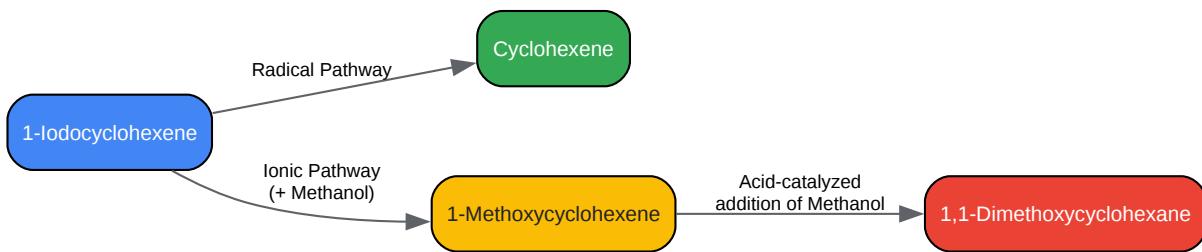
#### Procedure:

- **Hydrazone Formation:**
  - In a round-bottomed flask equipped with a magnetic stirrer, condenser, and addition funnel, place hydrazine hydrate.
  - Slowly add a solution of cyclohexanone in absolute methanol to the hydrazine hydrate with vigorous stirring.
  - After the addition is complete, reflux the reaction mixture for one hour.
  - Cool the mixture to room temperature. The cyclohexanone hydrazone can be isolated at this stage or used directly in the next step.
- **Iodination:**
  - To the crude hydrazone mixture, add a suitable solvent and a base (e.g., triethylamine).

- Cool the mixture in an ice bath and slowly add a solution of iodine in the same solvent.
- Allow the reaction to stir at room temperature until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification:
  - Quench the reaction with a solution of sodium thiosulfate to remove excess iodine.
  - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether).
  - Combine the organic layers and wash with brine.
  - Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
  - Filter and concentrate the solution under reduced pressure to obtain the crude product.
  - Purify the crude **1-iodocyclohexene** by vacuum distillation or column chromatography to yield the final product.

## Photochemical Reaction Pathways of 1-Iodocyclohexene

**1-Iodocyclohexene** exhibits interesting photochemical reactivity, particularly when irradiated with UV light in a nucleophilic solvent such as methanol. The reaction can proceed through both radical and ionic intermediates, leading to a mixture of products. The presence of additives like zinc can influence the product distribution. The following diagram illustrates the key photochemical transformations.



[Click to download full resolution via product page](#)

Caption: Photochemical transformation of **1-iodocyclohexene** in methanol.

This guide provides a foundational understanding of **1-iodocyclohexene** for professionals in the chemical and pharmaceutical sciences. The provided data and protocols offer a starting point for further research and application of this versatile compound.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Synthesis and Photochemistry of 1-Iodocyclohexene: Influence of Ultrasound on Ionic vs. Radical Behaviour - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 1-Iodocyclohexene|17497-53-9|Vinylic Iodide Reagent [benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Iodocyclohexene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092552#1-iodocyclohexene-molecular-weight-and-formula]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)